Technical Whitepaper: Spectroscopic Characterization & Application of 2-Amino-5-methoxypyridine

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Compound of Interest	
Compound Name:	*2-Amino-5-methoxypyridine*
CAS No.:	*10167-97-2*
Cat. No.:	*B021397*

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Compound: **2-Amino-5-methoxypyridine** CAS: 10167-97-2 Role: Critical Pharmacophore & Kinase Inhibitor Scaffold

Executive Summary

2-Amino-5-methoxypyridine (2A5MP) serves as a pivotal intermediate in the synthesis of ATP-competitive kinase inhibitors, particularly targeting CHK1 (Checkpoint Kinase 1) and VRK1/2 (Vaccinia-related Kinases). Its structural value lies in the 2-aminopyridine motif, which functions as a bidentate hydrogen bond donor/acceptor pair capable of interacting with the "hinge region" of kinase ATP-binding pockets. The 5-methoxy substituent provides a handle for metabolic stability modulation and electronic tuning of the pyridine ring, often enhancing solubility compared to its 5-methyl or 5-halo analogs.

This guide provides a comprehensive spectroscopic profile, synthesis logic, and quality control workflow to support its use in drug development.

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Molecular Identity & Physicochemical Profile[1][2][3][4][5][6][7]

Property	Data	Notes
IUPAC Name	5-methoxypyridin-2-amine	
Molecular Formula	$C_6H_8N_2O$	
Molecular Weight	124.14 g/mol	
Appearance	White to light yellow crystalline solid	Oxidation sensitive (darkens on air exposure).
Melting Point	38–40 °C (Experimental)	Low MP compared to halo-analogs; requires cold storage.
Solubility	Methanol, DMSO, DCM, Ethyl Acetate	Moderate water solubility; highly soluble in organic polar solvents.
pKa	~6.0 (Pyridine N)	Protonation occurs at the ring nitrogen, not the exocyclic amine.

Spectroscopic Characterization

Note: The following data represents characteristic signals derived from high-field NMR (300-400 MHz) in DMSO-d_6, the standard solvent for polar medicinal intermediates.

Nuclear Magnetic Resonance (NMR)

^{1}H NMR (400 MHz, DMSO-d_6) The spectrum is characterized by an AMX spin system for the aromatic protons, significantly shifted by the electron-donating effects of both the 2-amino and 5-methoxy groups.

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Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Insight
7.70 – 7.75	Doublet (d)	1H	H-6	α-proton to Nitrogen. Deshielded by ring N, but shielded relative to unsubstituted pyridine (δ 8.6) by the ortho-methoxy group.
7.15 – 7.20	Doublet of Doublets (dd)	1H	H-4	Meta to Amino. Couplings to H-3 and H-6. Shielded by ortho-methoxy resonance.
6.40 – 6.45	Doublet (d)	1H	H-3	Ortho to Amino. Strongly shielded by the electron-donating NH_2 group. Distinctive upfield aromatic signal.
5.50 – 5.80	Broad Singlet (br s)	2H	$-NH_2$	Exchangeable. Chemical shift is concentration/temperature dependent. Disappears on D_2O shake.
3.70 – 3.75	Singlet (s)	3H	$-OCH_3$	Methoxy. Sharp singlet, diagnostic for the

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	5-position substitution.

Coupling Constants (J values):

- $J_{3,4}$ ≈ 9.0 Hz (Ortho coupling)
- $J_{4,6}$ ≈ 3.0 Hz (Meta coupling)
- $J_{3,6}$ < 1.0 Hz (Para coupling, often unresolved)

^{13}C NMR (100 MHz, DMSO-d_6) Key diagnostic carbons:

- 156.0 ppm: C-2 (Attached to NH_2)
- 148.5 ppm: C-5 (Attached to OMe)
- 132.0 ppm: C-6 (α-Carbon)
- 124.0 ppm: C-4
- 110.0 ppm: C-3 (Shielded by NH_2)
- 56.0 ppm: $-OCH_3$

Vibrational Spectroscopy (FT-IR)

Method: KBr Pellet or ATR (Diamond)

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Wavenumber (cm^{-1})	Vibration Mode	Functional Group
3420, 3310	ν(N-H) stretch	Primary Amine (Asymmetric/Symmetric doublet).
2950 – 2840	ν(C-H) stretch	Methoxy C-H (Alkyl).
1630 – 1650	δ(N-H) bend	Scissoring vibration of NH_2.
1580, 1490	ν(C=C, C=N)	Pyridine ring skeletal vibrations.
1210 – 1230	ν(C-O) stretch	Aryl alkyl ether (Ar-O-CH_3).

Mass Spectrometry (ESI-MS)

- Ionization: Positive Mode (ESI+)
- Molecular Ion $[M+H]^+$: 125.07 m/z
- Fragmentation Pattern:
  - m/z 110: Loss of -CH_3 (Methyl radical loss from methoxy).
  - m/z 96: Loss of -CO (Typical of phenolic/anisole type structures after methyl loss).

Synthesis & Impurity Profiling

Understanding the synthesis route is critical for identifying potential impurities in the spectra.

Primary Industrial Route (Nucleophilic Aromatic Substitution)

Precursor: 2-Amino-5-iodopyridine (or 2-Amino-5-bromopyridine). Reagents: Sodium Methoxide (NaOMe), Copper (Cu) catalyst, Methanol, 150°C (Pressure vessel).

Impurity Profile:

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- Starting Material: 2-Amino-5-halopyridine.[1][2][3] Detection: Look for isotopic patterns in MS (Br doublet) or lack of OMe singlet in NMR.
- Demethylated Side-product: 2-Amino-5-hydroxypyridine.[1] Detection: Broad -OH stretch in IR (~3200-3500 broad), shift of aromatic protons in NMR.
- Azocalixarenes/Dimers: Oxidative coupling products if the reaction is not kept under inert atmosphere.

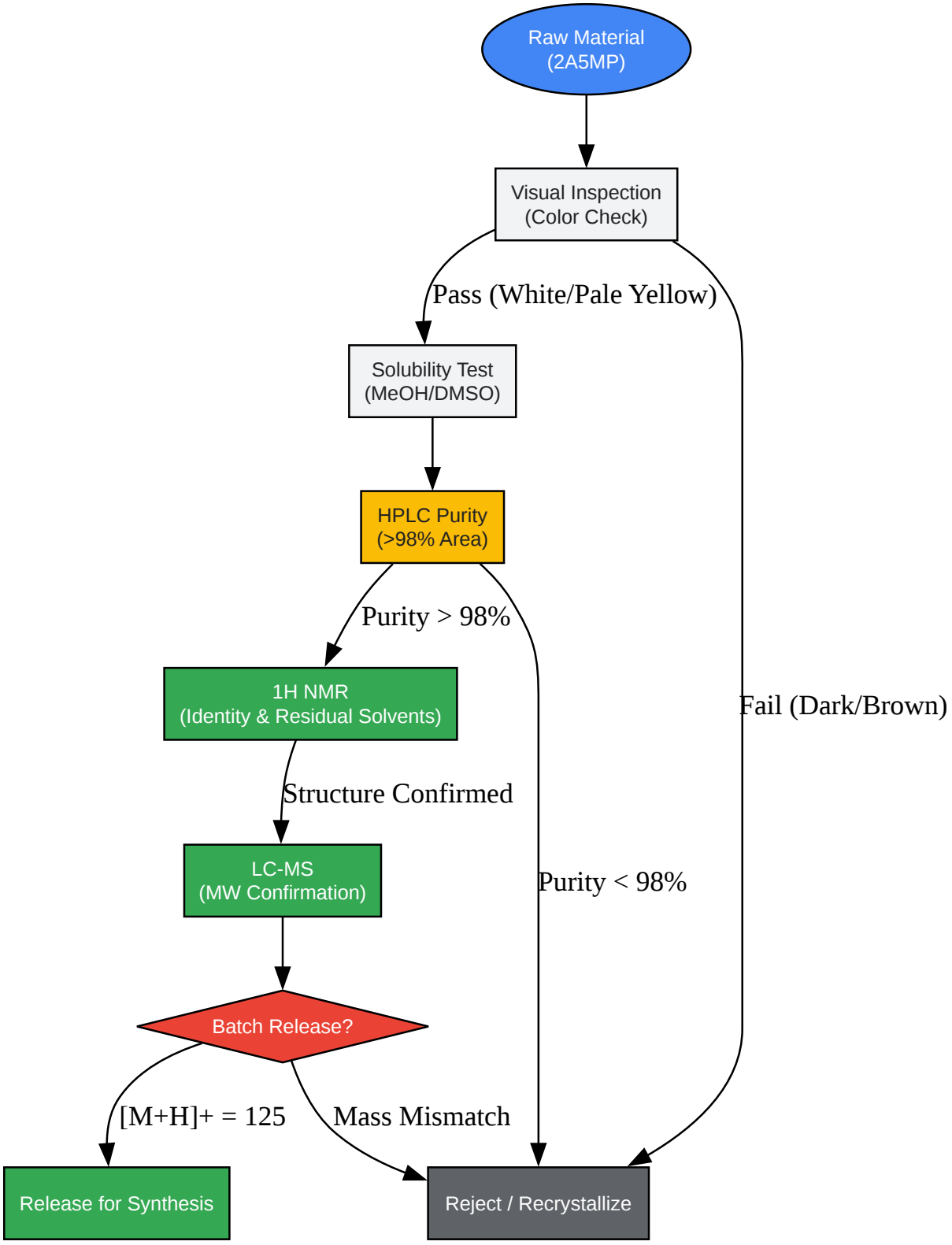
Alternative Route (Reduction)

Precursor: 5-Methoxy-2-nitropyridine. Reagents: H_2/Pd-C or Fe/AcOH. Impurity: Incomplete reduction intermediates (Nitroso or Hydroxylamine species).

Analytical Workflow & Quality Control

The following Graphviz diagram outlines the decision logic for validating 2A5MP batches prior to use in kinase inhibitor synthesis.

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Caption: Figure 1. Standard Quality Control (QC) decision tree for validating **2-Amino-5-methoxypyridine** purity and identity.

Application in Drug Discovery (Kinase Inhibition)

2A5MP is a "privileged scaffold" in medicinal chemistry. Its primary utility is constructing the Hinge Binder motif of kinase inhibitors.

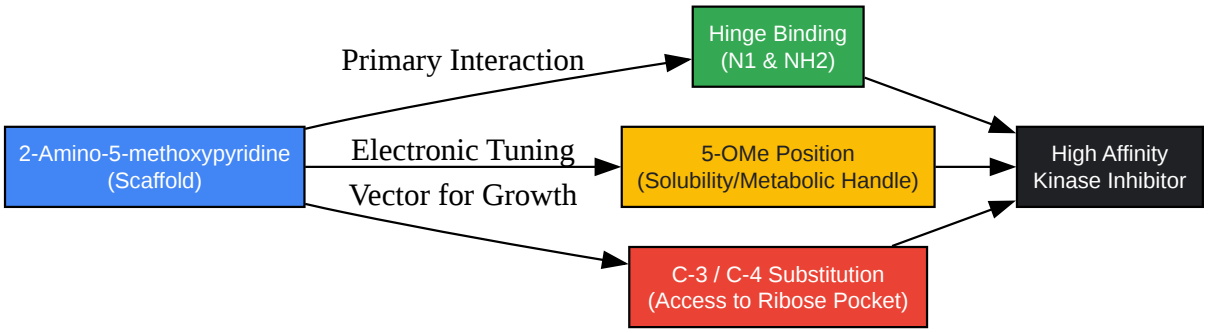
Mechanism of Action

The 2-aminopyridine moiety mimics the Adenine ring of ATP.

- Pyridine Nitrogen (N-1): Acts as a Hydrogen Bond Acceptor (interacts with the backbone NH of the kinase hinge).
- Exocyclic Amine (2-NH_2): Acts as a Hydrogen Bond Donor (interacts with the backbone Carbonyl of the kinase hinge).

SAR Logic Diagram

The following diagram illustrates how 2A5MP is chemically modified to create selective inhibitors (e.g., for CHK1).



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Caption: Figure 2. Structure-Activity Relationship (SAR) logic utilizing 2A5MP as a kinase hinge-binding core.

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